Fireshield C2 coating application on structural steel for experimental study

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Compound of Interest	
Compound Name:	*Fireshield C2*
CAS No.:	*58910-85-3*
Cat. No.:	*B565049*

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Technical Application Note: Experimental Application of Fireshield Intumescent Systems on Structural Steel (C2 Environments)

Abstract & Scope

This application note provides a rigorous, standardized protocol for applying Fireshield intumescent coatings to structural steel substrates for experimental analysis. The focus is on ISO 12944 Corrosivity Category C2 (Low Corrosivity: Rural areas, low pollution, unheated buildings with condensation).[1][2]

For experimental validity, the application must transcend standard construction practices. It requires precise control of Wet Film Thickness (WFT), strict environmental monitoring, and data logging to ensure that any observed variance in fire performance (char expansion) or durability is attributable to the material properties, not application defects.

System Design & Experimental Logic

In a C2 environment, the primary threat is not aggressive chemical attack but rather humidity and mild atmospheric oxidation. Therefore, the experimental stack is designed to balance

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adhesion with reactive expansion.

The C2 Experimental Stack:

- Substrate: Mild Steel (Grade 350 or equivalent).
- Surface Prep: Sa 2.5 (Near White Metal).
- Primer: Zinc Phosphate or Compatible Epoxy (Crucial for C2 corrosion resistance).
- Reactive Core:Fireshield Steel 1001 (Solvent-based Acrylic) or Fireshield 920KS (Epoxy).
  - Note: For C2 studies, Steel 1001 is the standard baseline. 920KS is used if mechanical impact resistance is a variable.
- Topcoat: Required for C2 validation to prevent moisture ingress into the intumescent matrix.

Mechanism of Action (The "Why")

The Fireshield coating acts as a chemically reactive insulator. Upon exposure to heat (>200°C), the acid source (e.g., ammonium polyphosphate) reacts with the carbonific source (e.g., pentaerythritol) to form a carbon char. The spumific agent (blowing agent) expands this char 50x–100x its original thickness.

- Experimental Criticality: If the primer is too thick, it acts as a heat sink/barrier. If the topcoat is too rigid, it constrains expansion. The protocol below controls these variables.

Experimental Application Protocol

Phase 1: Substrate Characterization & Preparation

Objective: Create a mechanical key (anchor profile) without introducing chemical contaminants.

- Degreasing: Before blasting, solvent clean steel (SSPC-SP1) to remove oils. Blasting drives oil into the steel if not removed first.
- Abrasive Blasting:
  - Standard: ISO 8501-1 Sa 2.5 (Very Thorough Blast Cleaning).

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- Profile Target: 50–75 microns (angular profile).
- Validation: Use Testex Press-O-Film tape to measure profile depth. Record 3 measurements per beam.

Phase 2: Priming (The Interface)

Objective: Establish the C2 corrosion barrier.

- Product: Fireshield-approved primer (e.g., Zinc Phosphate).
- Application: Airless spray.[3][4][5][6][7][8]
- Target DFT: 75 microns (Typical).
- Cure Time: Must be fully cured (minimum 24-48 hours) before intumescent application. Retained solvents in the primer will cause the intumescent to blister during the fire test.

Phase 3: Fireshield Intumescent Application (The Variable)

Objective: Apply the reactive layer with <5% variance in thickness.

Equipment Setup (Airless Spray):

- Pressure: 2500 – 3000 psi (175 – 210 kg/cm ²).[7]
- Tip Size: 19 – 21 thou (e.g., 519 or 521 tip).
- Filter: Remove gun and manifold filters (intumescent fillers will clog them).

Application Steps:

- Environmental Check:
  - Air Temp: +5°C to +35°C.[4][5]
  - Relative Humidity (RH): < 85%.[3][4][5][7]

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- Critical Rule: Steel temperature must be ≥ 3°C above the dew point.[4][5][6][7][9][10] Use a contact thermometer and hygrometer.

- Mixing: Mechanically mix Fireshield Steel 1001 for 5 minutes until homogenous. Do not hand mix.

- Spraying Technique:
  - Hold gun 300mm from surface, 90° angle.
  - Apply in "wet passes" to build thickness.[7]
  - Max WFT per coat: 1000 microns (1.0 mm). Exceeding this causes solvent entrapment and cracking.

- Immediate QC: Measure Wet Film Thickness (WFT) immediately using a comb gauge.
  - Calculation:
  - Example: If Volume Solids = 70%, and target DFT is 700µm, apply 1000µm WFT.

Phase 4: Topcoating (The Shield)

Objective: Seal the matrix against C2 humidity.

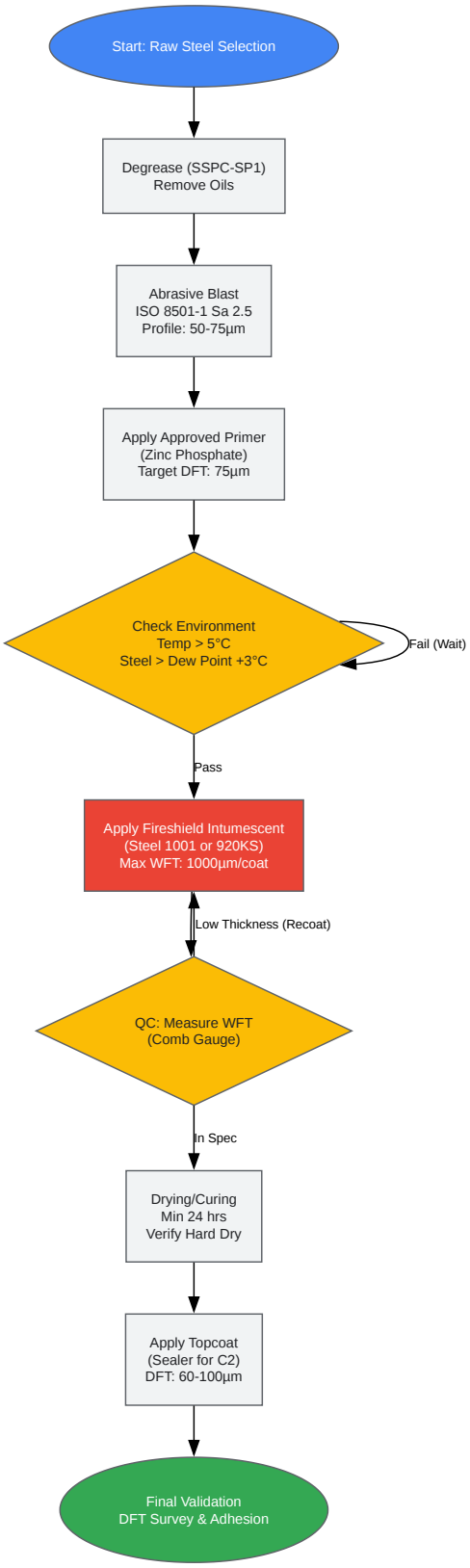
- Wait Time: Ensure Intumescent is "Hard Dry" (typically 24+ hours, check fingernail hardness).

- Application: Apply compatible topcoat (60–100 microns).

- Validation: Ensure pinhole-free finish.

Workflow Visualization

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Caption: Step-by-step experimental workflow for Fireshield application, emphasizing environmental checkpoints and QC loops.

Data Recording & Validation

For the study to be scientifically robust, the following data must be tabulated for every specimen.

Table 1: Application Data Log (Template)

Parameter	Specification	Tolerance	Experimental Value (Record)
Substrate Temp	> Dew Point + 3°C	± 0.5°C	_____
Relative Humidity	< 85%	± 2%	_____
Blast Profile	50 – 75 µm	± 10 µm	_____
Primer DFT	75 µm	± 10 µm	_____
Intumescent WFT	Max 1000 µm (per coat)	± 50 µm	_____
Intumescent DFT	Variable based on Fire Rating	± 10%	_____
Drying Time	24 - 48 Hours	N/A	_____

Validation Tests

- Non-Destructive DFT Survey: Use an electromagnetic gauge (e.g., Elcometer 456). Take readings in a grid pattern (e.g., every 100mm) to map thickness distribution.
- Destructive Adhesion (Optional): Perform a Pull-Off Adhesion test (ISO 4624) on a "dummy" sample coated simultaneously. Target: >2 MPa (Cohesive failure within foam preferred over adhesive failure).

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